

# 3-Amino-4-nitrophenol: A Technical Safety Guide for Research and Development

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-4-nitrophenol

Cat. No.: B174573

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential safety information for **3-Amino-4-nitrophenol** (CAS No. 16292-90-3), a chemical intermediate used in various research and development applications. Due to its potential hazards, a thorough understanding of its safety profile is critical for safe handling and use in a laboratory setting. This document summarizes the known hazards, safety precautions, and emergency procedures.

## Hazard Identification and Classification

**3-Amino-4-nitrophenol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are summarized below.

Table 1: GHS Hazard Classification for **3-Amino-4-nitrophenol**[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects

Pictograms:

- Health Hazard
- Irritant

Signal Word: Warning

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Amino-4-nitrophenol** is provided in the table below.

Table 2: Physical and Chemical Properties of **3-Amino-4-nitrophenol**

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	PubChem[1], GSRS[2]
Molecular Weight	154.12 g/mol	PubChem[1], GSRS[2]
CAS Number	16292-90-3	PubChem[1], Sigma-Aldrich, ChemicalBook[3]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

## Safe Handling and Storage

Due to the hazardous nature of **3-Amino-4-nitrophenol**, strict adherence to safety protocols is mandatory.

## Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
  - Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.
  - Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.

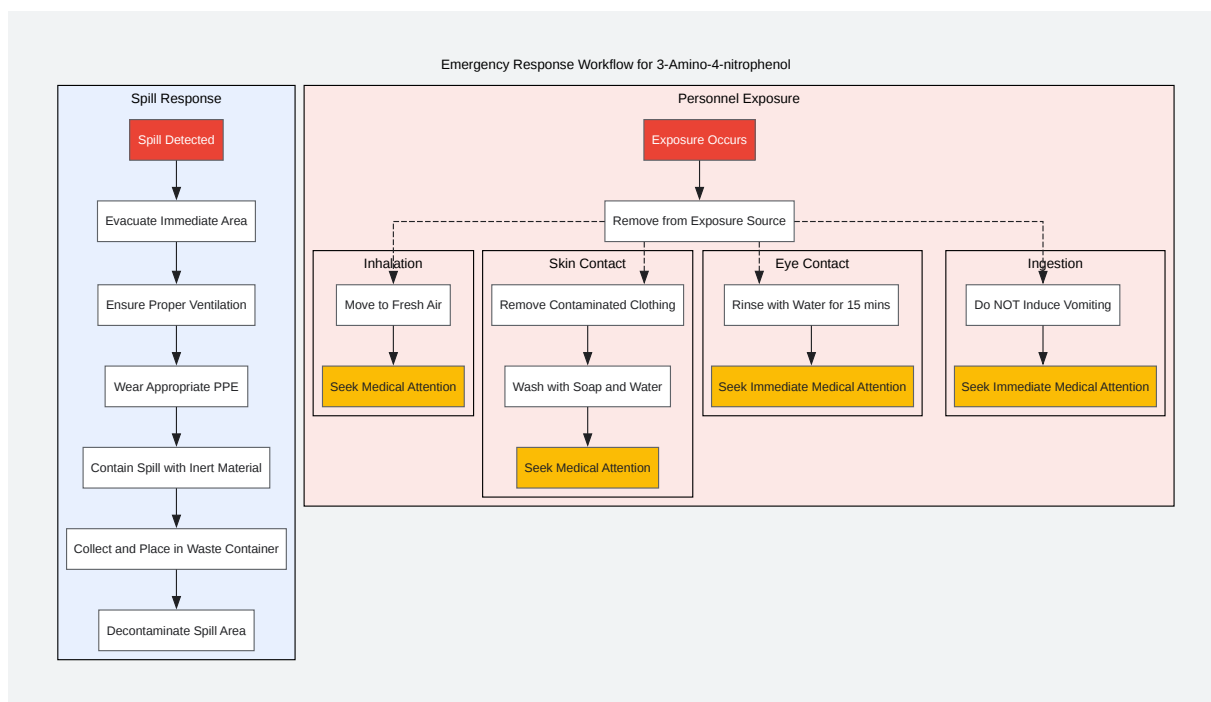
- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a dark place, as some related compounds are light-sensitive.

## Emergency Procedures

A logical workflow for responding to emergencies involving **3-Amino-4-nitrophenol** is outlined below.



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Caption: Emergency response workflow for spills and personnel exposure to **3-Amino-4-nitrophenol**.

## First-Aid Measures

Table 3: First-Aid Measures for **3-Amino-4-nitrophenol**

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Toxicological and Ecological Information

### Toxicological Information

**3-Amino-4-nitrophenol** is considered harmful by ingestion, skin contact, and inhalation.<sup>[1]</sup> It is a skin and eye irritant and may cause respiratory irritation.<sup>[1]</sup> Furthermore, it is suspected of causing genetic defects.<sup>[1]</sup>

Table 4: Summary of Toxicological Hazards<sup>[1]</sup>

Effect	Hazard
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.
Irritation	Causes skin, eye, and respiratory irritation.
Mutagenicity	Suspected of causing genetic defects.

### Ecological Information

Data on the ecological effects of **3-Amino-4-nitrophenol** are limited. As with many nitrophenolic compounds, it should be handled and disposed of in a manner that prevents its release into the environment.

### Experimental Protocols

Detailed experimental protocols for the toxicological and ecological data presented are not available in publicly accessible safety data sheets. The hazard classifications are based on standardized testing, but the specific methodologies are not provided in these summary documents.

### Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS and follow all institutional safety guidelines when handling this chemical.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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